

IRDye 700DX photostability vs other phthalocyanine dyes

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Compound Focus: Irdye 700DX

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Comparative Photostability and Performance Data

The table below summarizes key experimental data comparing **IRDye 700DX** to other near-infrared (NIR) dyes, primarily from a study analyzing dyes for single-molecule imaging [1].

Dye Name	Mean Single-Molecule Intensity (Photons)	Apparent Photobleaching Time Constant (s)	Mean "On-Time" (s)	Duty Cycle
IRDye 700DX	92	12.6	1.4	0.77
Alexa 700	90	7.8	<1	0.62
IRDye 800CW	86	5.5	2.2	0.83
Alexa 790	63	5.9	1.7	0.76

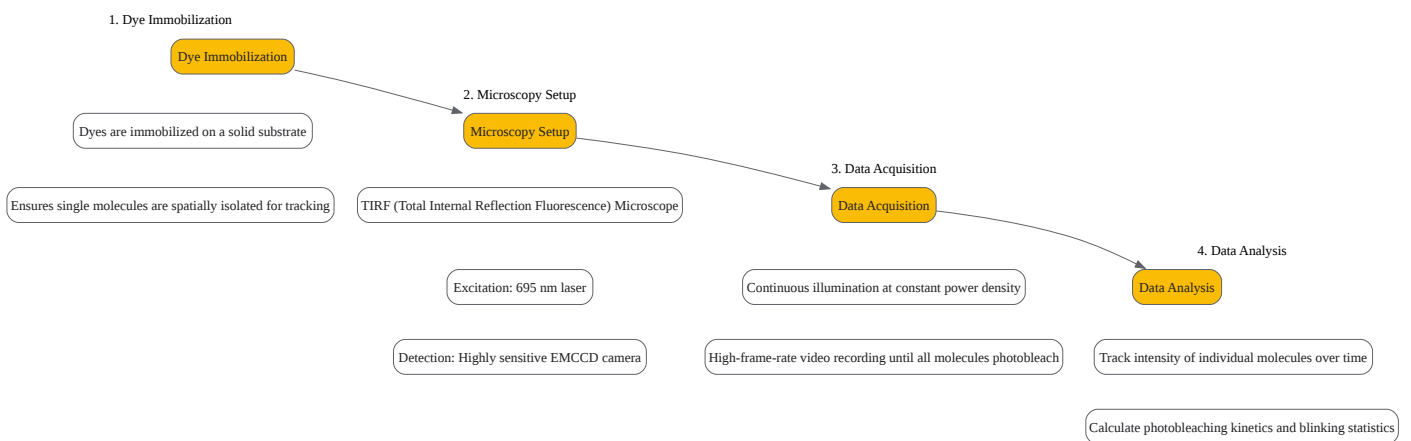
- Data Context:** This data was acquired under Total Internal Reflection Fluorescence (TIRF) microscopy. The "on-time" is the average continuous emission duration before entering a reversible dark state, and the "duty cycle" is the fraction of time a molecule spends in an emitting state [1].

- **Key Insight:** The data shows that **IRDye 700DX** offers a superior combination of high intensity and remarkable photostability compared to its direct competitor, Alexa 700. Its longer photobleaching time constant and "on-time" make it particularly suitable for experiments requiring prolonged observation.

Beyond the dyes in the table, a 2024 study introduced a new silicon phthalocyanine dye, **WB692-CB2**, designed for photoimmunotherapy [2]. While direct, quantitative photostability data versus IR700 is not provided, its novel structure and demonstrated efficacy in vivo suggest it is a stable and potent photosensitizer. Another study noted that **IRDye 700DX** possesses "excellent photostability" as one of its inherent characteristics [3].

Experimental Context and Methodologies

Understanding the protocols behind the data is crucial for assessing its relevance to your work. Here is the experimental workflow for a typical single-molecule photostability assay:



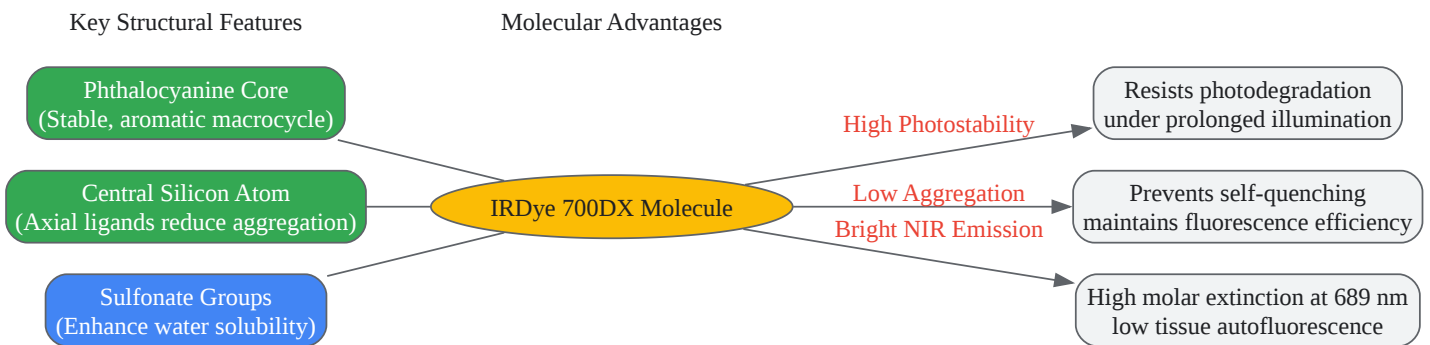
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Key Experimental Details [1]:

- **Technique:** Single-molecule imaging using TIRF microscopy.
- **Excitation:** 695 nm laser line.
- **Power Density:** The LED array used provided a power density of 17 mW/cm² at the sample plane.
- **Detection:** An EMCCD camera was used for its high sensitivity and low noise, which is critical for detecting weak single-molecule signals.
- **Sample:** Dyes were immobilized for single-molecule tracking to measure properties without ensemble averaging.

Photophysical Mechanisms and Advantages

The photostability of a dye is governed by its ability to undergo many cycles of excitation and emission without permanent degradation. **IRDye 700DX**'s performance can be understood through its core structure and the mechanisms below.



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Key Factors Influencing Performance:

- **Resistance to Aggregation:** The silicon phthalocyanine core with axial ligands and hydrophilic sulfonate groups makes **IRDye 700DX** water-soluble and reduces its tendency to form non-fluorescent aggregates, which can quench fluorescence and reduce effective photostability [4] [5].
- **NIR Window:** Its absorption and emission in the NIR region (~689 nm / ~700 nm) mean it is excited with lower-energy light, which is less photodamaging, and it suffers from minimal background autofluorescence from biological samples [6] [5].

Conclusion and Research Considerations

In summary, for applications requiring prolonged and sensitive NIR detection, such as single-molecule imaging, **IRDye 700DX** is a strong candidate due to its validated superior photostability compared to **Alexa 700**.

When selecting a dye for your specific application, please consider:

- **Application Context:** These single-molecule results are highly relevant for microscopy. Performance in other contexts (e.g., in vivo imaging, flow cytometry) may vary based on the local environment.
- **Conjugation Chemistry:** **IRDye 700DX** is typically conjugated to biomolecules via its NHS ester, which reacts with primary amines [7] [8]. The new dye WB692-CB2 uses a maleimide linker for site-specific cysteine conjugation, which can generate more homogeneous conjugates [2].
- **Therapeutic Use:** If your work involves photoimmunotherapy, both **IRDye 700DX** (in clinical trials) and the novel WB692-CB2 dye are promising, with the latter showing a unique ability to induce a specific type of immunogenic cell death called pyroptosis [2] [4].

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